6-Chloro-2-(dimethylamino)nicotinaldehyde structure and SMILES string

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Chloro-2-(dimethylamino)nicotinaldehyde*
CAS No.:	*1233698-83-3*
Cat. No.:	*B581491*

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An In-depth Technical Guide: **6-Chloro-2-(dimethylamino)nicotinaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Chloro-2-(dimethylamino)nicotinaldehyde**, a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. We will dissect its molecular structure, detailing the strategic importance of its constituent functional groups: the chloropyridine scaffold, the dimethylamine pharmacophore, and the versatile aldehyde handle. This document furnishes researchers with its physicochemical properties, a plausible and detailed synthetic protocol with mechanistic reasoning, expected spectroscopic data for structural validation, and essential safety information. The guide is structured to serve as a practical resource, enabling scientists to fully leverage this compound's potential in the synthesis of novel chemical entities.

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Molecular Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of all subsequent research and development. **6-Chloro-2-(dimethylamino)nicotinaldehyde** is a substituted pyridine derivative, a class of compounds prevalent in numerous FDA-approved pharmaceuticals.

Nomenclature and Key Identifiers

The compound is systematically identified by the following descriptors, which are crucial for database searches and regulatory documentation.

Identifier	Value	Source
Systematic Name	6-Chloro-2-(dimethylamino)pyridine-3-carbaldehyde	[1]
CAS Number	1233698-83-3	[1][2]
Molecular Formula	$C_8H_9ClN_2O$	[1][2]
Molecular Weight	184.62 g/mol	[1][2]
SMILES String	O=CC1=C(N(C)C)N=C(Cl)C=C1	[1]
InChI Key	WVXSYLMEMVHULX-UHFFFAOYSA-N	[3]
MDL Number	MFCD21333091	[1][2]

Core Structure Analysis

The utility of this molecule stems from the synergistic interplay of its three primary functional components.

Caption: Chemical structure of **6-Chloro-2-(dimethylamino)nicotinaldehyde**.

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- Chloropyridine Scaffold: The chlorine atom on the pyridine ring is a critical feature. Halogenation, particularly chlorination, is a well-established strategy in drug design to modulate electronic properties, improve metabolic stability, enhance membrane permeability, and increase binding affinity through halogen bonding.[4][5] This is often referred to as the "magic chloro" effect, where a simple substitution can lead to dramatic improvements in potency and pharmacokinetic profiles.[5]

- Dimethylamino (DMA) Group: The DMA moiety is a common pharmacophore found in a vast array of bioactive molecules.[6] As a strong electron-donating group, it significantly influences the electronics of the pyridine ring, impacting its reactivity and potential interactions with biological targets. Its basic nature can also be crucial for salt formation, improving the solubility and bioavailability of a final drug candidate.

- Aldehyde Handle: The aldehyde group at the 3-position is a versatile synthetic handle. It serves as an electrophilic site, readily participating in a wide range of chemical transformations such as reductive amination, Wittig reactions, aldol condensations, and oxidation to a carboxylic acid, allowing for the facile introduction of diverse molecular fragments.[7][8]

Physicochemical Data Summary

Computational models provide valuable insights into the molecule's behavior in biological systems. These parameters are essential for predicting properties like oral bioavailability and membrane permeability.

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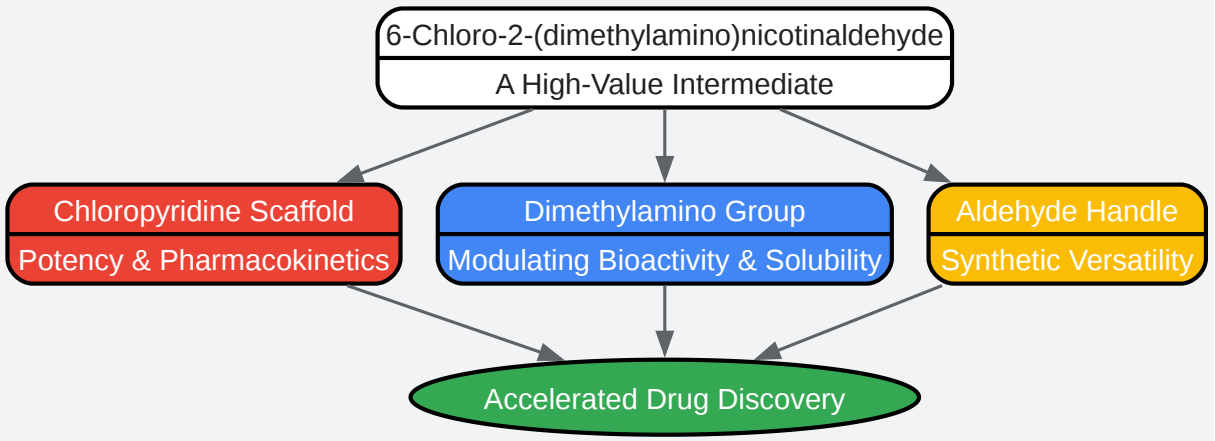
Property	Value	Significance
Topological Polar Surface Area (TPSA)	33.2 Å²	Suggests good potential for cell membrane permeability.
LogP (Octanol-Water Partition Coeff.)	1.6135	Indicates moderate lipophilicity, balancing aqueous solubility and membrane penetration.
Hydrogen Bond Acceptors	3	The two nitrogen atoms and the oxygen can accept hydrogen bonds, influencing solubility and receptor binding.
Hydrogen Bond Donors	0	The absence of donor groups can contribute to improved membrane permeability.
Rotatable Bonds	2	Low number of rotatable bonds suggests conformational rigidity, which can be favorable for binding affinity.

(Data sourced from ChemScene[1])

Strategic Importance in Medicinal Chemistry

The combination of the three key functional groups makes **6-Chloro-2-(dimethylamino)nicotinaldehyde** a powerful building block. Its design inherently addresses several critical aspects of modern drug discovery, from establishing potent binding interactions to enabling the exploration of a broad chemical space.

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Caption: The strategic combination of functional groups enhances the compound's utility.

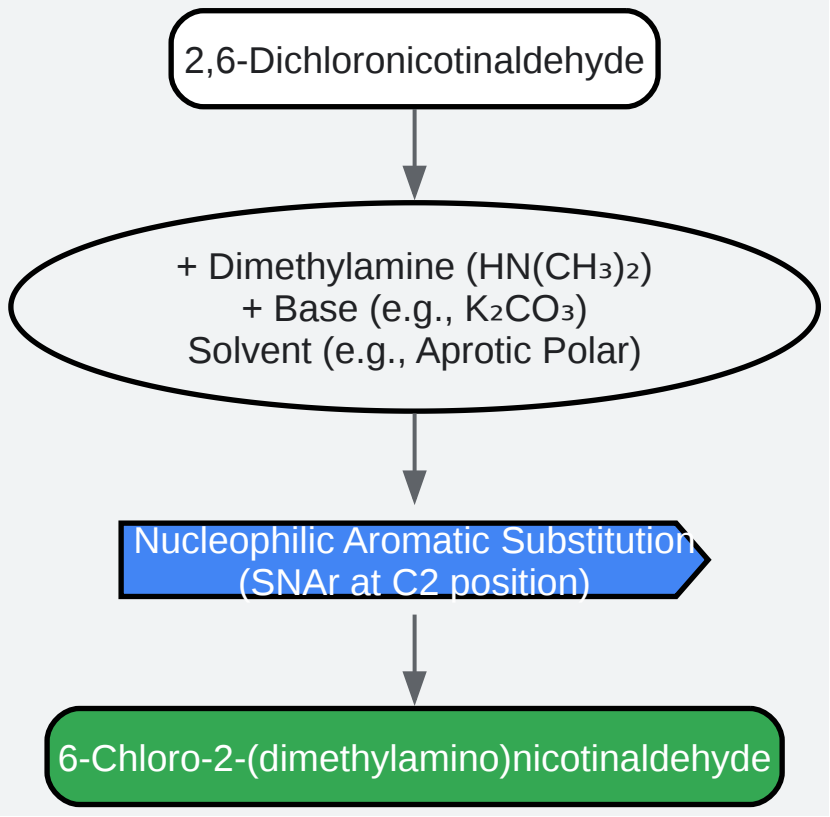
Synthesis and Reactivity

A robust and reproducible synthetic route is paramount for the reliable supply of any key intermediate. While proprietary industrial syntheses may vary, a chemically sound and logical pathway can be proposed based on established principles of heterocyclic chemistry.

Proposed Synthetic Workflow

The most plausible approach involves a regioselective nucleophilic aromatic substitution (SNAr) reaction. The starting material would likely be a 2,6-dihalonicotinaldehyde. The chlorine atom at the 2-position of a pyridine ring is significantly more activated towards nucleophilic attack than the one at the 6-position due to the strong electron-withdrawing effect of the adjacent ring nitrogen. This inherent electronic bias provides the basis for a regioselective synthesis.

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Caption: Proposed workflow for the synthesis of the target compound.

Experimental Protocol: A Plausible Synthetic Route

This protocol is a representative methodology. Researchers should perform their own optimization and safety assessments.

Objective: To synthesize **6-Chloro-2-(dimethylamino)nicotinaldehyde** via regioselective SNAr.

Materials:

- 2,6-Dichloronicotinaldehyde (1.0 eq)
- Dimethylamine solution (e.g., 2M in THF, 1.2 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (2.0 eq)

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- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated NaCl solution)
- Magnesium Sulfate ($MgSO_4$), anhydrous

Procedure:

- Reaction Setup: To a dry, round-bottom flask under an inert atmosphere (e.g., nitrogen), add 2,6-dichloronicotinaldehyde (1.0 eq) and anhydrous potassium carbonate (2.0 eq).
- Solvent Addition: Add anhydrous DMF to dissolve/suspend the reagents. The volume should be sufficient to ensure effective stirring (e.g., 5-10 mL per gram of starting material).
- Nucleophile Addition: Cool the mixture to 0 °C using an ice bath. Add the dimethylamine solution (1.2 eq) dropwise over 15-20 minutes.
    - Causality: Dropwise addition at low temperature is crucial to control the exotherm of the reaction and minimize potential side reactions, such as substitution at the less reactive 6-position.
- Reaction Progression: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: Quench the reaction by slowly adding water. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x).
    - Causality: The aqueous work-up removes the inorganic base (K_2CO_3) and the DMF solvent. Ethyl acetate is a suitable organic solvent for extracting the moderately polar product.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

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- Causality: The brine wash removes residual water from the organic phase. $MgSO_4$ is a neutral drying agent effective for this purpose.

- Final Purification: The resulting crude solid can be further purified by column chromatography on silica gel or recrystallization to yield the final product.

Spectroscopic Characterization: A Self-Validating System

To ensure the identity and purity of the synthesized compound, a full suite of spectroscopic analysis is required. The following are the expected signals a researcher would look for to validate the structure.

- ^1H NMR:
  - Aldehyde Proton: A singlet around δ 9.8-10.2 ppm.
  - Aromatic Protons: Two doublets in the aromatic region (δ 7.0-8.5 ppm), corresponding to the two protons on the pyridine ring. The coupling constant (J-value) would be indicative of their meta-relationship.
  - Dimethylamino Protons: A singlet around δ 3.1-3.3 ppm, integrating to 6 protons.
- ^{13}C NMR:
  - Aldehyde Carbonyl: A signal in the downfield region, δ 185-195 ppm.
  - Aromatic Carbons: Six distinct signals in the aromatic region (δ 110-165 ppm), with carbons attached to heteroatoms (N, Cl) being the most deshielded.
  - Dimethylamino Carbons: A signal around δ 40-45 ppm.
- Mass Spectrometry (MS):
  - The mass spectrum should show a molecular ion peak (M^+) at m/z = 184.6.
  - Crucially, a characteristic M+2 peak at m/z = 186.6 with approximately one-third the intensity of the M^+ peak will be observed, confirming the presence of a single chlorine

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atom.

- Infrared (IR) Spectroscopy:
  - A strong, sharp absorption band around 1690-1710 cm^{-1} corresponding to the C=O stretch of the aromatic aldehyde.
  - C-N stretching vibrations around 1350-1250 cm^{-1}.
  - C-Cl stretching vibration in the 850-550 cm^{-1} region.

Safety and Handling

Proper laboratory practice is essential when handling this compound. The Globally Harmonized System (GHS) classifications provide a clear summary of the potential hazards.

Hazard Class	Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

(Data sourced from ChemScene and PubChem[1][9][10])

Recommended Practices:

- Personal Protective Equipment (PPE): Always wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

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- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.[1] Recommended storage is at 2-8°C.[1]

Conclusion

6-Chloro-2-(dimethylamino)nicotinaldehyde is more than just a chemical intermediate; it is a strategically designed building block that offers researchers a direct route to molecular complexity and diversity. Its unique combination of a metabolically robust chloropyridine core, a bio-active dimethylamine moiety, and a synthetically versatile aldehyde handle makes it an invaluable asset in the toolkit of medicinal chemists. By understanding its properties, synthesis, and reactivity as detailed in this guide, scientists are well-equipped to accelerate their research programs and explore new frontiers in drug discovery.

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- To cite this document: BenchChem. [6-Chloro-2-(dimethylamino)nicotinaldehyde structure and SMILES string]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581491/docs#6-chloro-2-dimethylamino-nicotinaldehyde-structure-and-smiles-string]

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